

Potential Hazards of Bromofluoropropanes: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bromofluoropropane*

Cat. No.: *B12664809*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards associated with **bromofluoropropanes**. Due to the limited availability of specific toxicological data for many **bromofluoropropane** isomers, this guide synthesizes available information on these compounds and incorporates data from structurally related halogenated propanes to illustrate potential hazards. This approach underscores the critical need for further research into this specific class of chemicals.

Toxicological Hazards

The primary toxicological concerns with **bromofluoropropanes**, like other halogenated hydrocarbons, include acute toxicity, irritation, and potential long-term effects such as carcinogenicity and reproductive toxicity. The extent of these hazards is highly dependent on the specific isomeric structure, including the position and number of bromine and fluorine atoms.

Acute Toxicity

Acute toxicity refers to the adverse effects occurring after a single exposure to a substance. It is typically quantified by the median lethal dose (LD50) for oral and dermal exposure, and the median lethal concentration (LC50) for inhalation exposure.

While specific LD50 and LC50 values for many **bromofluoropropane** isomers are not readily available in the public domain, data for structurally similar compounds provide an indication of their potential acute toxicity. For instance, 1-bromo-3-chloropropane has a reported oral LD50 in rats of 930 mg/kg and an inhalation LC50 in rats of 5.688 mg/L for a 4-hour exposure.[\[1\]](#) 1-bromopropane has a reported 4-hour inhalation LC50 in rats of 14,374 ppm.[\[2\]](#) For 1-bromo-3-fluoropropane, it is classified as harmful if swallowed, though a specific LD50 value is not provided.[\[3\]](#)[\[4\]](#)

Table 1: Acute Toxicity Data for Selected Halogenated Propanes

Chemical Name	CAS Number	Test Species	Route of Exposure	LD50/LC50	Reference
1-Bromo-3-chloropropane	109-70-6	Rat	Oral	930 mg/kg	[1]
1-Bromo-3-chloropropane	109-70-6	Rat	Inhalation (4h)	5.688 mg/L	[1]
1-Bromo-3-chloropropane	109-70-6	Rat	Dermal	> 2,000 mg/kg	[1]
1-Bromopropane	106-94-5	Rat	Inhalation (4h)	14,374 ppm	[2]
1-Bromo-3-fluoropropane	352-91-0	-	Oral	Harmful if swallowed (classification)	[4]

Note: Data for specific **bromofluoropropane** isomers is limited. The table includes data from closely related compounds for illustrative purposes.

Irritation

Bromofluoropropanes are generally considered to be irritating to the skin, eyes, and respiratory system.[\[3\]](#)

- Skin Irritation: Direct contact can cause redness, inflammation, and dermatitis. 1-bromo-3-fluoropropane is classified as a skin irritant.[\[3\]](#)
- Eye Irritation: Vapors and direct contact can cause significant eye irritation. 1-bromo-3-fluoropropane is classified as causing serious eye irritation.[\[3\]](#)
- Respiratory Irritation: Inhalation of vapors may lead to irritation of the nose, throat, and lungs.[\[3\]](#)

Table 2: Irritation Potential of Selected Halogenated Propanes

Chemical Name	CAS Number	Skin Irritation	Eye Irritation	Respiratory Irritation	Reference
1-Bromo-3-fluoropropane	352-91-0	Irritating	Irritating	Irritating	[3]
1-Bromo-3-chloropropane	109-70-6	Irritating	Irritating	May cause respiratory irritation	[5]
1-Bromopropane	106-94-5	Irritating	Irritating	Irritating	[6]

Chronic Toxicity and Carcinogenicity

Long-term exposure to some halogenated hydrocarbons has been associated with damage to the liver, nervous system, and reproductive organs.[\[7\]](#)[\[8\]](#) There is limited evidence of a carcinogenic effect for some related compounds, such as 1-bromo-3-chloropropane.[\[5\]](#) The International Agency for Research on Cancer (IARC) has not classified the carcinogenicity of most **bromofluoropropanes**. However, 1-bromo-3-chloropropane has shown evidence of carcinogenic activity in animal studies, leading to increased incidences of various tumors.[\[9\]](#)[\[10\]](#)

Reproductive and Developmental Toxicity

Some halogenated propanes are suspected of damaging fertility or the unborn child. 1-bromopropane, for example, is a known reproductive toxicant in animals, causing effects on both male and female reproductive systems.^{[7][8]} For 1-bromo-3-chloropropane, it is suspected of causing genetic defects.^[1]

Physicochemical Hazards

Flammability

Many **bromofluoropropanes** are flammable liquids and their vapors can form explosive mixtures with air.^[3] It is crucial to handle these substances away from ignition sources and to use appropriate safety measures such as grounding and bonding of containers during transfer.^[3]

Table 3: Flammability Data for Selected Halogenated Propanes

Chemical Name	CAS Number	Flash Point	Flammability Classification
1-Bromo-3-fluoropropane	352-91-0	Not available	Flammable liquid and vapor ^[4]
1-Bromo-3-chloropropane	109-70-6	57 °C	Flammable liquid and vapor ^[11]
1-Bromopropane	106-94-5	-	Flammable Liquid ^[6]

Environmental Hazards

Halogenated hydrocarbons can be persistent in the environment and may have adverse effects on aquatic life.^{[5][11]} Some **bromofluoropropanes** may also contribute to the depletion of the ozone layer.^[4] Due to their stability, they can resist breakdown by soil bacteria and persist in the environment.^[12]

Table 4: Environmental Hazard Information

Chemical Name	CAS Number	Aquatic Toxicity	Ozone Depletion Potential
1-Bromo-3-fluoropropane	352-91-0	Not available	Harms public health and the environment by destroying ozone in the upper atmosphere[4]
1-Bromo-3-chloropropane	109-70-6	Harmful to aquatic life with long lasting effects[1]	Not available

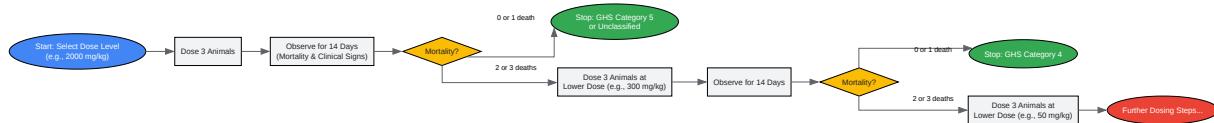
Experimental Protocols

Standardized testing methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for assessing the hazards of chemical substances.

Acute Oral Toxicity (OECD 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure used to assess the acute oral toxicity of a substance.[13] The method uses a reduced number of animals and aims to classify a substance into a specific toxicity category rather than determining a precise LD50 value.[14]

Experimental Workflow for Acute Oral Toxicity (OECD 423)



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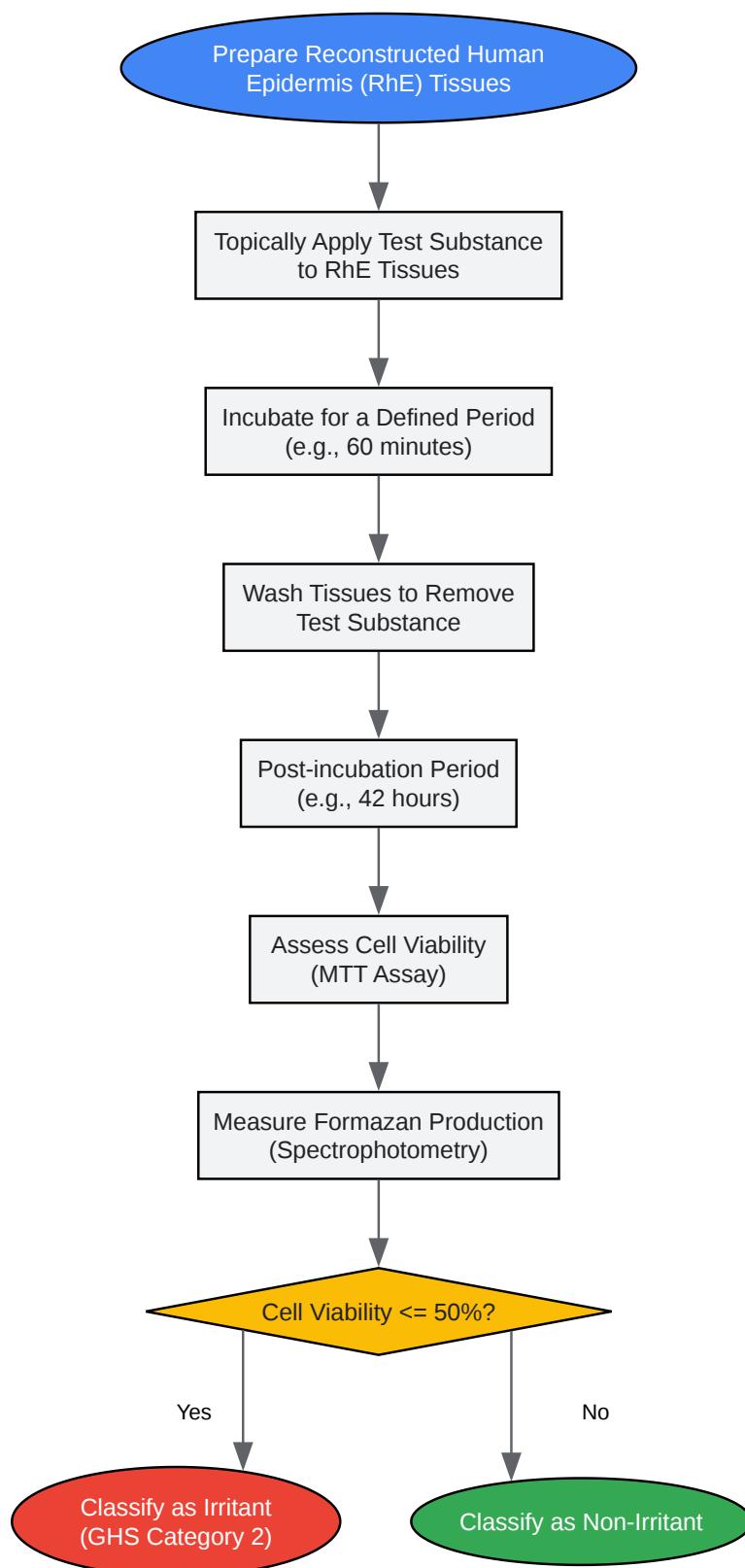
Caption: Workflow for the Acute Toxic Class Method (OECD 423).

In Vitro Skin Irritation (OECD 439)

The in vitro skin irritation test using a Reconstructed Human Epidermis (RhE) model (OECD 439) is an alternative to animal testing for assessing the skin irritation potential of chemicals.

[15][16]

Experimental Workflow for In Vitro Skin Irritation (OECD 439)



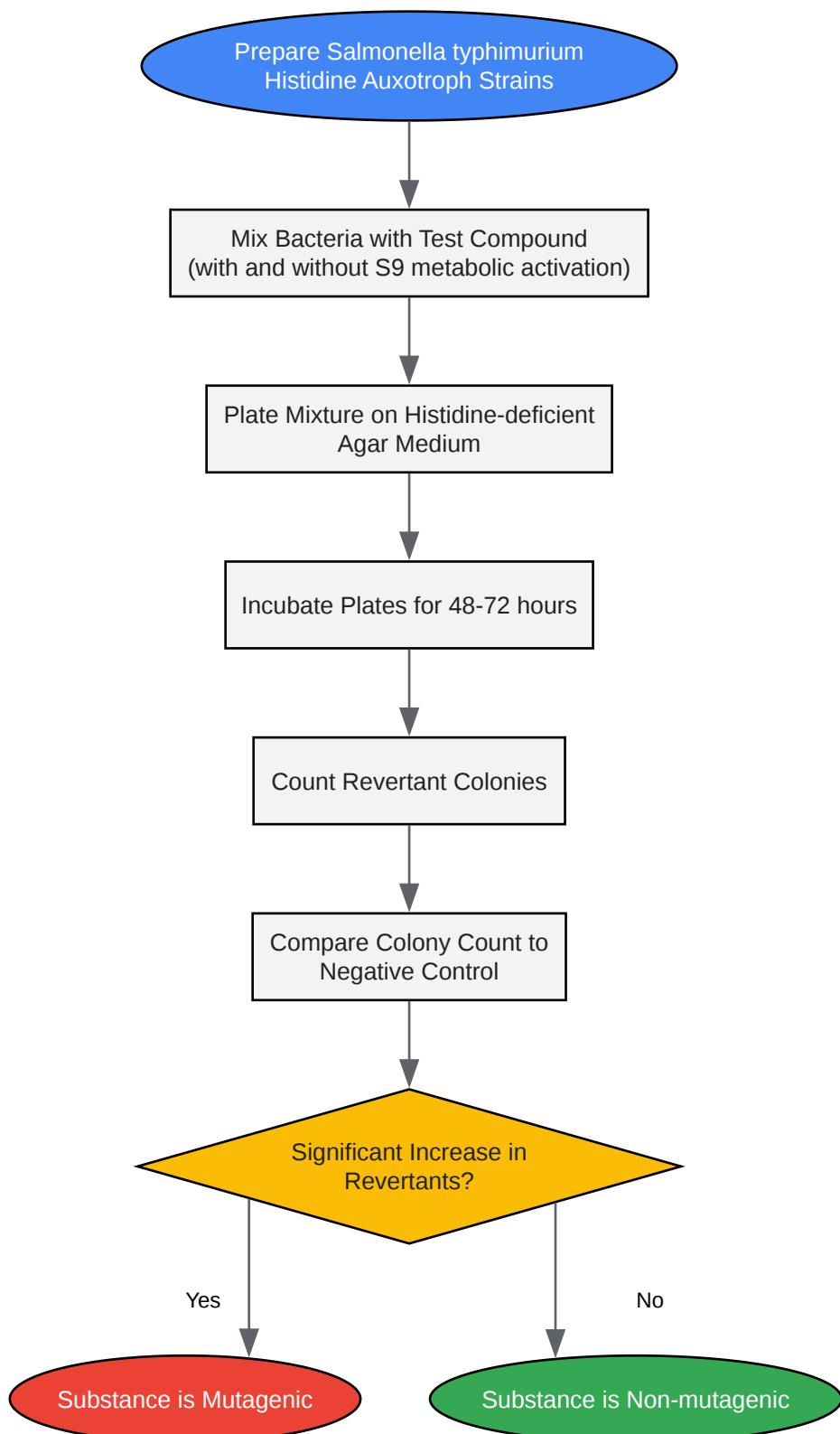
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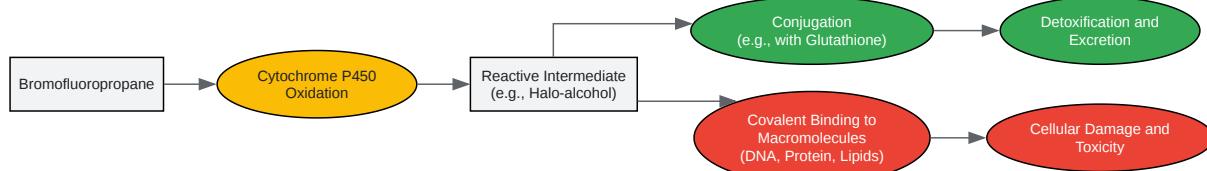
Caption: Workflow for the In Vitro Skin Irritation Test (OECD 439).

Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.[\[17\]](#)[\[18\]](#)

Experimental Workflow for the Ames Test





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